

Proper Disposal of SS1020: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SS1020

Cat. No.: B1193624

[Get Quote](#)

Crucial Safety Notice: The identifier "**SS1020**" is associated with multiple, chemically distinct products. It is imperative for your safety that you positively identify the specific "**SS1020**" product you are working with by referring to the Safety Data Sheet (SDS) provided by the manufacturer. Misidentification can lead to improper handling and disposal, posing significant risks to personnel and the environment.

This guide provides disposal procedures for various substances identified as "1020" in safety documentation. Please locate the section corresponding to the product in your laboratory.

FORMULA 1020: Cooling Water Treatment

"FORMULA 1020" is described as a corrosive liquid used for cooling water treatment.[1] Improper disposal can lead to environmental damage and poses a risk of severe burns and irritation.[1]

Disposal Procedures

Consult with environmental compliance specialists and adhere to all federal, state, and local regulations for the disposal of corrosive industrial waste. The Safety Data Sheet for "FORMULA 1020" does not provide specific disposal instructions but emphasizes preventing the material from entering drains or water courses. Based on its hazardous properties, the following general procedure should be followed in consultation with your institution's environmental health and safety (EHS) department.

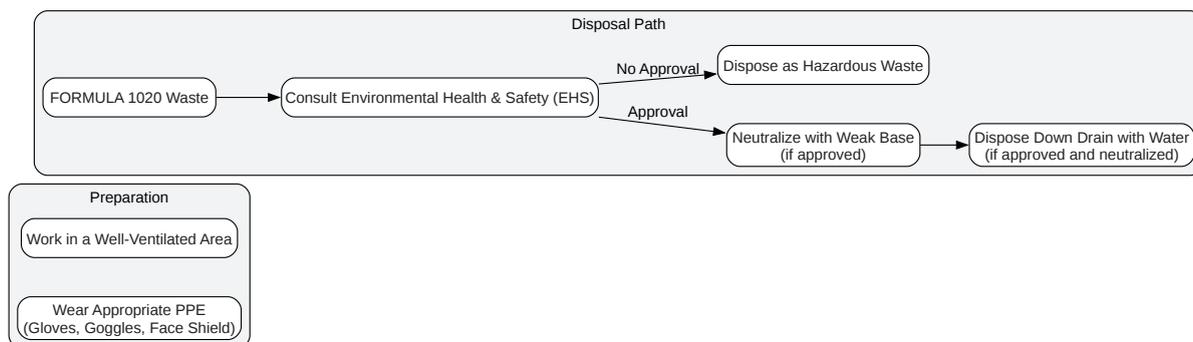
Experimental Protocol for Neutralization (if approved by EHS):

- Preparation: Work in a well-ventilated area, preferably a fume hood. Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield.[1]
- Dilution: Slowly add the "FORMULA 1020" waste to a large container of cold water.
- Neutralization: While stirring gently, slowly add a weak base (e.g., sodium bicarbonate) to the diluted solution.
- pH Monitoring: Continuously monitor the pH of the solution. The target pH should be between 6.0 and 8.0.
- Disposal: Once neutralized, the solution may be disposed of down the drain with copious amounts of water, pending approval from local authorities and your institution's EHS guidelines.

Hazard and Disposal Data

Property	Value	Citation
GHS Classification	Corrosive to metals - Category 1, Serious eye damage/irritation - Category 1, Skin corrosion/irritation - Category 1B	[1]
Hazard Statements	May be corrosive to metals. Causes severe skin burns and eye damage. Causes damage to digestive and respiratory systems if ingested or inhaled.	[1]
Incompatible Materials	Concentrated acids or oxidizing agents.	[1]
Disposal Consideration	In consultation with local authority, must be subjected to special treatment. Do not empty into drains, soil or water.	[2]

Disposal Workflow for FORMULA 1020



[Click to download full resolution via product page](#)

Caption: Disposal workflow for FORMULA 1020.

1020-0: Penetrating Natural Oil

This product is a flammable liquid and vapor that can cause skin and eye irritation.[3] It may also cause drowsiness or dizziness.[3]

Disposal Procedures

Do not dispose of this product into sewers or waterways. Contaminated packaging should be emptied as much as possible and disposed of in accordance with local regulations.

Experimental Protocol for Handling Spills:

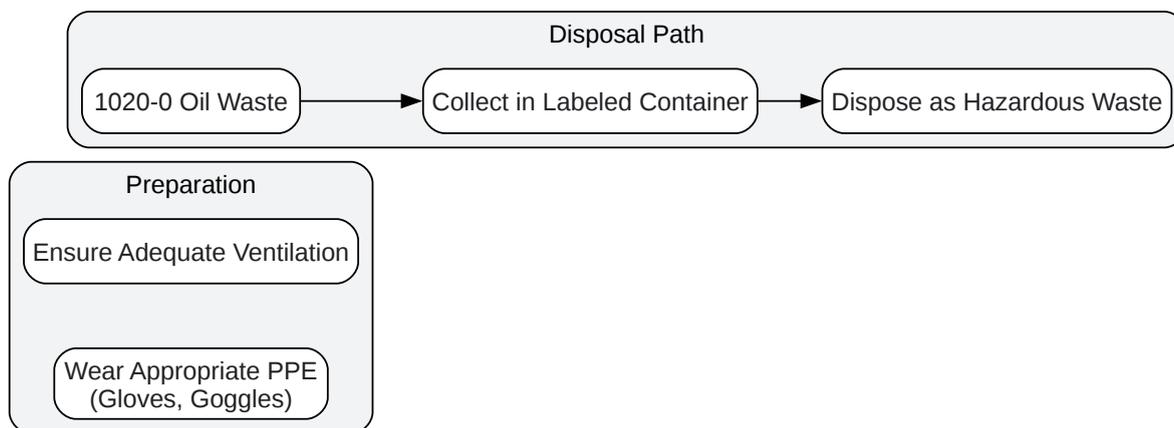
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and open flames from the area.[3]

- Ventilation: Ensure the area is well-ventilated.[3]
- Containment: Use non-combustible absorbent material (e.g., sand, earth) to contain and collect the spillage.
- Collection: Place the absorbed material into a suitable, labeled container for disposal.
- Disposal: Dispose of the waste material at an approved hazardous waste collection site.

Hazard and Disposal Data

Property	Value	Citation
GHS Classification	Flammable liquid (Category 3), Skin irritation (Category 2), Eye irritation (Category 2A)	[3]
Hazard Statements	Flammable liquid and vapour. Causes skin irritation. Causes serious eye irritation. May cause drowsiness or dizziness.	[3]
Disposal Consideration	Dispose of contents and container in accordance with all local, regional, national and international regulations.	

Disposal Workflow for 1020-0 Penetrating Natural Oil



[Click to download full resolution via product page](#)

Caption: Disposal workflow for 1020-0 Penetrating Natural Oil.

PPM Industries Product Ref 1020: Adhesive Tape

This product is an article, a BOPP film with glass fiber and a thermoplastic rubber adhesive.[2]

It is not considered hazardous under normal conditions.[2]

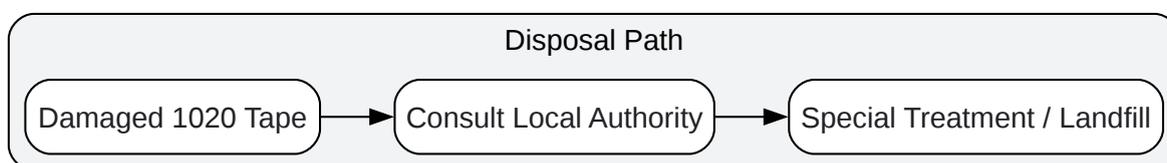
Disposal Procedures

Damaged material should be sent to waste disposal in accordance with local laws.[2] There are no special precautions needed for handling the product.[2] In case of fire, carbon monoxide and carbon oxides may be produced.[2]

Hazard and Disposal Data

Property	Value	Citation
Hazard Identification	This article is not hazardous within the meaning of the valid EU preparation guidelines.	[2]
Disposal Consideration	In consultation with local authority, must be subjected to special treatment.	[2]

Disposal Workflow for PPM Industries 1020



[Click to download full resolution via product page](#)

Caption: Disposal workflow for PPM Industries 1020.

General Guidance for Unidentified Chemical Disposal

If you are unable to identify your "**SS1020**" substance, treat it as hazardous waste. The following are general best practices for chemical waste disposal in a laboratory setting.

- Labeling: Ensure all waste containers are clearly and accurately labeled with the contents.
- Segregation: Do not mix different types of chemical waste.
- Storage: Store chemical waste in a designated, well-ventilated, and secure area.
- EHS Consultation: Always consult your institution's Environmental Health and Safety department for specific guidance on waste disposal. They can provide assistance with waste

identification, packaging, and arranging for pickup by a certified hazardous waste disposal company.

Remember, proper chemical disposal is not only a regulatory requirement but also a critical component of laboratory safety and environmental stewardship.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. files.dep.state.pa.us [files.dep.state.pa.us]
- 2. ppmindustries.com [ppmindustries.com]
- 3. peinturesmf.com [peinturesmf.com]
- To cite this document: BenchChem. [Proper Disposal of SS1020: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193624#ss1020-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com